

# 4-Methylcycloheptan-1-ol CAS number and IUPAC name

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## Compound of Interest

Compound Name: 4-Methylcycloheptan-1-ol

Cat. No.: B15260595

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## Technical Guide: 4-Methylcycloheptan-1-ol

Audience: Researchers, scientists, and drug development professionals.

**Core Focus:** This technical guide provides a summary of the available information on **4-Methylcycloheptan-1-ol**, including its chemical identifiers and computed properties. It is important to note that detailed experimental data, including comprehensive biological activity, specific signaling pathways, and established experimental protocols, are not extensively available in the public domain for this specific molecule. The information presented herein is based on data from chemical databases.

## Chemical Identity

The fundamental identification of **4-Methylcycloheptan-1-ol** is based on its IUPAC name and CAS number.

- IUPAC Name: **4-methylcycloheptan-1-ol**[\[1\]](#)
- CAS Number: 90200-61-6[\[1\]](#)

## Physicochemical Properties

The following table summarizes the computed physicochemical properties for **4-Methylcycloheptan-1-ol**. These values are predicted and have not been experimentally verified in the available literature.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
XLogP3	2.1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	1	PubChem
Exact Mass	128.120115130 Da	PubChem[1]
Monoisotopic Mass	128.120115130 Da	PubChem[1]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	9	PubChem

## Experimental Data and Protocols

A comprehensive search of scientific literature and databases did not yield specific experimental protocols or quantitative data related to the biological activity or pharmacological profile of **4-Methylcycloheptan-1-ol**. Research on this specific molecule appears to be limited, and as such, there are no established methodologies for its synthesis or use in experimental settings available for citation.

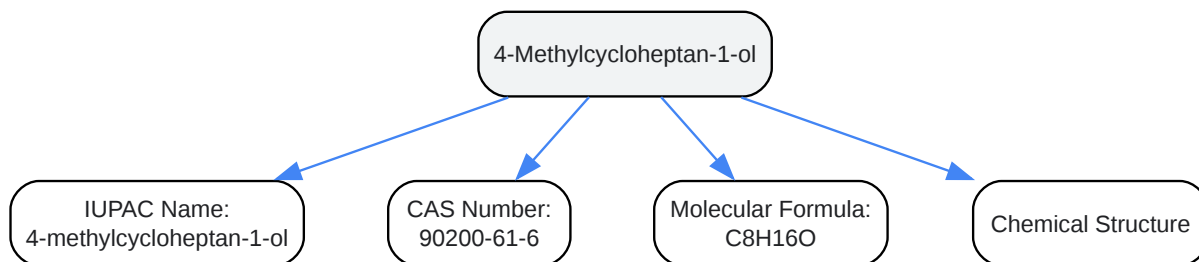
## Signaling Pathways and Biological Activity

There is no available information in the reviewed literature detailing the interaction of **4-Methylcycloheptan-1-ol** with any biological signaling pathways. Its biological activity and potential therapeutic effects remain uncharacterized.

## Visualizations

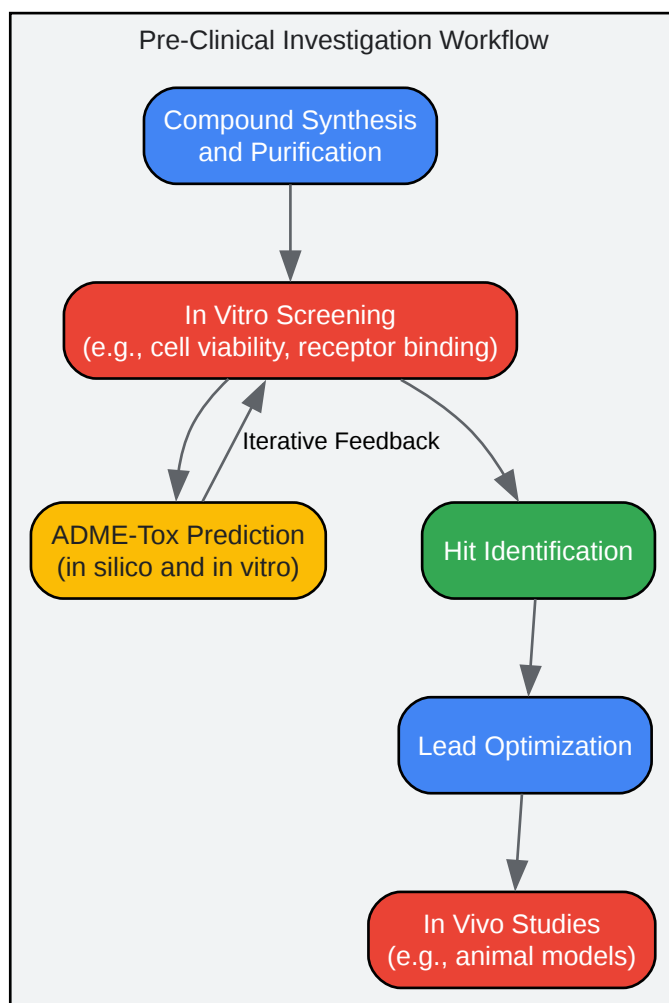
Given the absence of specific experimental workflows or signaling pathways for **4-Methylcycloheptan-1-ol**, the following diagrams illustrate the logical relationship of its

chemical identity and a conceptual workflow for its initial investigation.



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Caption: Chemical Identity of **4-Methylcycloheptan-1-ol**.



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Caption: Conceptual workflow for novel compound investigation.

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## References

- 1. 4-Methylcycloheptan-1-ol | C<sub>8</sub>H<sub>16</sub>O | CID 14876805 - PubChem [pubchem.ncbi.nlm.nih.gov]
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